

Halofuginone hydrochloride solubility and stability in DMSO

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Compound of Interest

Compound Name: *Halofuginone hydrochloride*

Cat. No.: *B601507*

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Halofuginone Hydrochloride Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of **Halofuginone hydrochloride** in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **Halofuginone hydrochloride** in DMSO?

A1: **Halofuginone hydrochloride** is soluble in DMSO.^{[1][2][3]} While an exact maximum solubility for the hydrochloride salt is not consistently published, data for the hydrobromide salt, which has a similar molecular weight, shows high solubility. For Halofuginone hydrobromide, solubility in DMSO has been reported as high as 50 mg/mL.^{[4][5]} It is recommended to perform preliminary solubility tests for your specific batch and desired concentration.

Q2: My **Halofuginone hydrochloride** is not dissolving easily in DMSO. What can I do?

A2: If you encounter dissolution issues, gentle warming and vortexing can aid the process. The use of an ultrasonic bath is also reported to help achieve complete dissolution.^{[4][5]} Ensure your DMSO is of high purity and anhydrous, as contaminants or water can affect solubility.

Q3: How should I prepare a stock solution of **Halofuginone hydrochloride** in DMSO?

A3: It is recommended to prepare stock solutions by dissolving the crystalline solid in a solvent that has been purged with an inert gas, such as nitrogen or argon, to minimize oxidation.[1] For a detailed step-by-step guide, please refer to the "Experimental Protocols" section below.

Q4: How should I store the solid **Halofuginone hydrochloride**?

A4: The solid compound should be stored at -20°C.[1][2][6] Under these conditions, it is stable for at least four years.[1] For long-term storage, keeping the compound in a dry and dark environment is also recommended.[6]

Q5: What is the stability of **Halofuginone hydrochloride** in DMSO stock solutions?

A5: For optimal stability, DMSO stock solutions should be stored in tightly sealed vials at -20°C for short-term (1 month) or -80°C for long-term (6 months) storage.[4] It is crucial to protect the solution from moisture.[4] Repeated freeze-thaw cycles should be minimized; consider preparing smaller aliquots for single use to avoid this. While a general study indicates many compounds in DMSO are stable through multiple freeze-thaw cycles, minimizing them is best practice.[7]

Q6: I observed precipitation when I diluted my DMSO stock solution into an aqueous buffer for my experiment. How can I prevent this?

A6: This is a common issue known as "precipitation upon dilution." Halofuginone has lower solubility in aqueous solutions. To mitigate this, consider the following:

- Lower the final concentration: Ensure the final concentration in your aqueous buffer is well below the compound's aqueous solubility limit.
- Use a co-solvent: For in vivo or certain in vitro applications, formulations using co-solvents like PEG300 and surfactants like Tween-80 can improve solubility in the final aqueous medium.[4][8]
- pH of the buffer: Check if the pH of your experimental buffer influences the solubility of the compound.

Q7: Is it advisable to store **Halofuginone hydrochloride** in aqueous solutions?

A7: No, it is not recommended to store aqueous solutions of **Halofuginone hydrochloride** for more than one day due to limited stability.^[1] Always prepare fresh aqueous dilutions from your DMSO stock solution immediately before use.

Data Presentation

Table 1: Solubility of Halofuginone Salts in DMSO

Compound Salt	Solvent	Reported Solubility	Source(s)
Halofuginone hydrochloride	DMSO	Soluble (exact concentration not specified)	[1][3]
Halofuginone hydrobromide	DMSO	49.56 mg/mL (100 mM)	

| Halofuginone hydrobromide | DMSO | 50 mg/mL |^{[4][5]} |

Table 2: Example Stock Solution Preparation Volumes This table provides the required volume of DMSO to prepare common stock concentrations from a specified mass of **Halofuginone hydrochloride** (MW: 451.14 g/mol).^[9]

Desired Concentration	Mass: 1 mg	Mass: 5 mg	Mass: 10 mg
1 mM	2.2167 mL	11.0835 mL	22.1670 mL
5 mM	0.4433 mL	2.2167 mL	4.4334 mL
10 mM	0.2217 mL	1.1083 mL	2.2167 mL

Experimental Protocols

Protocol: Preparation of a 10 mM Stock Solution in DMSO

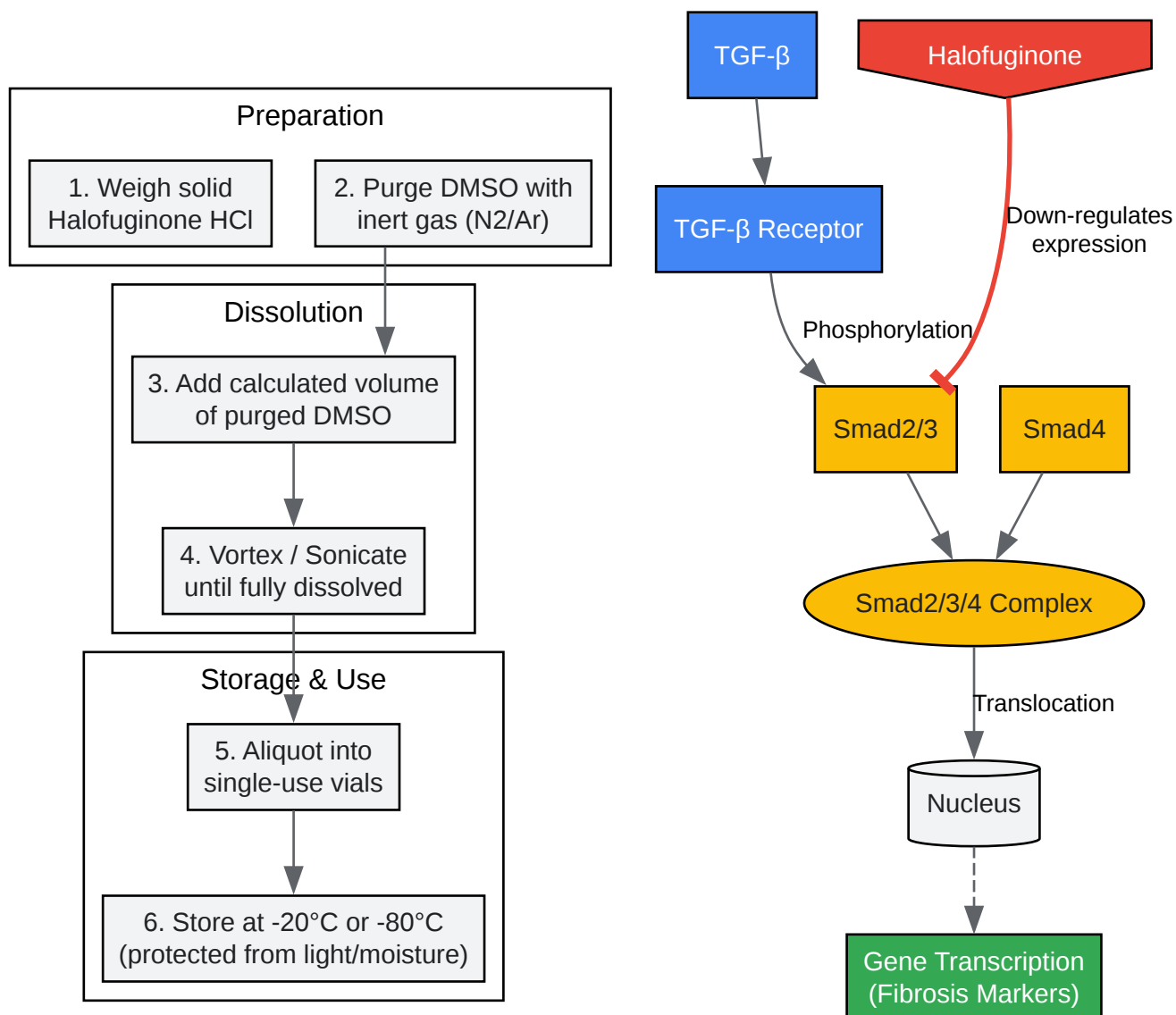
Materials:

- **Halofuginone hydrochloride** (crystalline solid)
- Anhydrous, high-purity DMSO
- Inert gas (Nitrogen or Argon)
- Calibrated balance
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile tips

Methodology:

- **Weighing:** Accurately weigh the desired amount of **Halofuginone hydrochloride** solid in a sterile microcentrifuge tube. For example, weigh 1 mg of the compound.
- **Solvent Preparation:** Purge the anhydrous DMSO with an inert gas for 5-10 minutes to remove dissolved oxygen.
- **Dissolution:** Using a calibrated pipette, add the calculated volume of the purged DMSO to the tube containing the solid. To prepare a 10 mM solution from 1 mg, add 0.2217 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly until the solid is completely dissolved. If necessary, use a brief sonication step in a water bath to aid dissolution.
- **Storage:**
 - For immediate use, proceed with the experiment.
 - For storage, aliquot the stock solution into smaller, single-use volumes in tightly sealed vials to minimize freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C, protected from light and moisture.

Visualizations



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